

Shanciol B: A Technical Guide to Safety, Handling, and Biological Activity

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Compound of Interest

Compound Name: *Shanciol B*

Cat. No.: *B12411267*

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Disclaimer: This document provides a summary of available information on **Shanciol B** for research and development professionals. It is important to note that a comprehensive, officially recognized Material Safety Data Sheet (MSDS) for **Shanciol B** is not readily available in the public domain. Therefore, this guide has been compiled from existing chemical databases and scientific literature. In the absence of specific safety data, **Shanciol B** should be handled with the utmost care, assuming it is a potentially hazardous substance. The safety data for Schisandrol B, a compound with a related lignan scaffold, is included for illustrative purposes and should not be considered as a direct substitute for data on **Shanciol B**.

Introduction

Shanciol B is a natural compound that has garnered interest in the biomedical research community.^[1] Its potential applications in studying various cancer manifestations, including leukemia, lung cancer, and breast cancer, are currently being explored.^[1] This guide provides a consolidated overview of its chemical properties, what is known about its biological activity, and general guidelines for its safe handling in a laboratory setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Shanciol B** is presented in Table 1. This information has been aggregated from various chemical databases.

Table 1: Physicochemical Properties of **Shanciol B**

Property	Value	Source
Molecular Formula	C25H26O6	[2]
Molecular Weight	422.5 g/mol	[2]
IUPAC Name	(2R,3S)-2-(4-hydroxy-3-methoxyphenyl)-5-[2-(3-hydroxyphenyl)ethyl]-7-methoxy-3,4-dihydro-2H-chromen-3-ol	[2]
CAS Number	208106-53-0	[2]
Synonyms	HY-N9814, AKOS040762704, DA-77823, CS-0203902	[2]
Hydrogen Bond Donor Count	3	[2]
Hydrogen Bond Acceptor Count	6	[2]
Rotatable Bond Count	6	[2]
Topological Polar Surface Area	88.4 Å ²	[2]
XLogP3	4.3	[2]

Safety and Handling

As a specific MSDS for **Shanciol B** is not available, standard laboratory precautions for handling uncharacterized chemical compounds should be strictly followed. The following guidelines are based on general best practices. For illustrative purposes, Table 2 provides toxicological data for Schisandrol B, a related natural compound.

General Handling Precautions

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.
 - Respiratory Protection: If working outside of a fume hood or with powders, a NIOSH-approved respirator may be necessary.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Illustrative Toxicological Data (Schisandrol B)

Table 2: Toxicological Data for Schisandrol B (for illustrative purposes only)

Metric	Value	Species	Route	Source
LD50	777 mg/kg	Mouse	Oral	[3]
LD50	390 mg/kg	Mouse	Intraperitoneal	[3]
LD50	500 mg/kg	Mouse	Subcutaneous	[3]

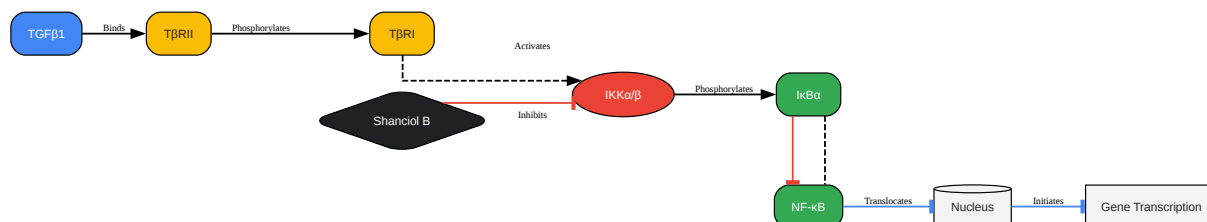
Note: This data is for Schisandrol B and is provided as a reference for a related compound. The toxicity of **Shanciol B** is unknown.

Biological Activity and Signaling Pathways

Emerging research indicates that **Shanciol B** may play a role in modulating key cellular signaling pathways. One study has shown that **Shanciol B** (referred to in the study as SolB) can suppress TGF β 1-mediated NF- κ B activation.[4] This effect is notable as it occurs through a Smad-independent mechanism.[4] The TGF β 1 signaling pathway is crucial in the pathogenesis of vascular fibrotic diseases, and its modulation by compounds like **Shanciol B** is a subject of ongoing research.[4]

TGFβ1-Mediated NF-κB Signaling Pathway

The following diagram illustrates the Smad-independent TGFβ1-mediated NF-κB signaling pathway and the inhibitory role of **Shanciol B**.



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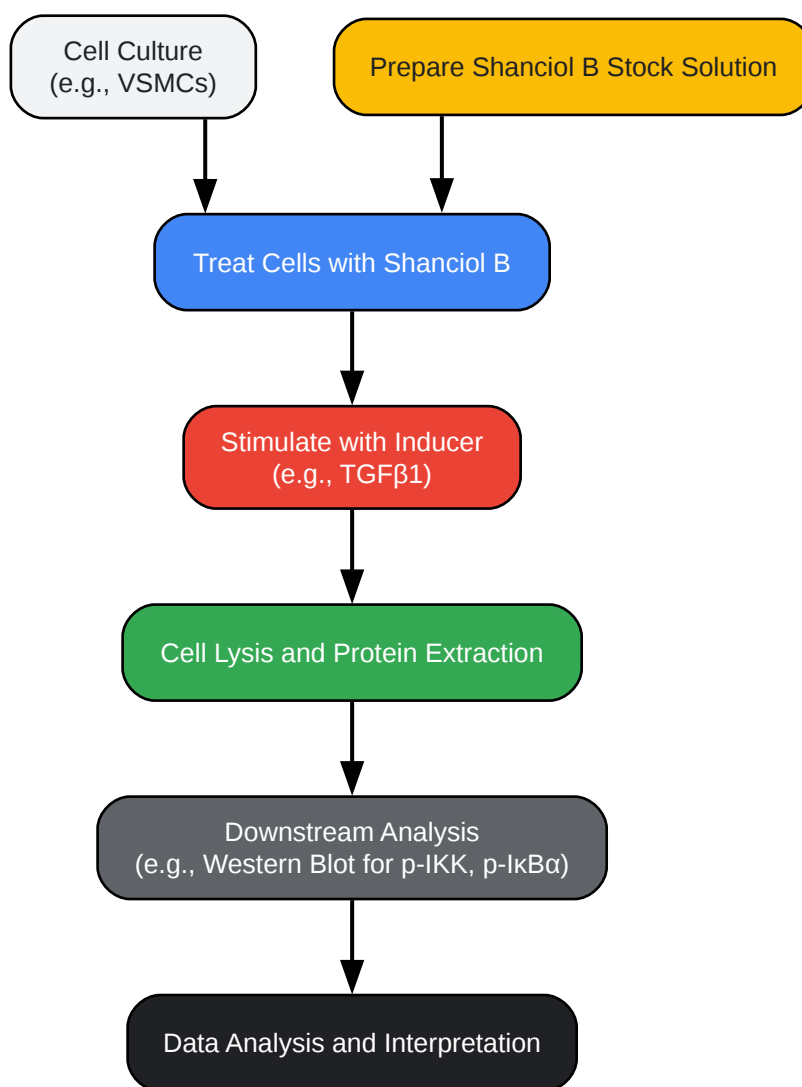
Caption: TGFβ1-mediated NF-κB signaling and inhibition by **Shanciol B**.

Experimental Protocols

Detailed experimental protocols for working with **Shanciol B** are not widely published. The following represents a generalized workflow for studying the effect of a compound like **Shanciol B** on a cellular signaling pathway.

General Experimental Workflow

The diagram below outlines a typical workflow for assessing the impact of **Shanciol B** on a target signaling pathway in a cell-based assay.



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Caption: General workflow for studying **Shanciol B**'s cellular effects.

Conclusion

Shanciol B is a natural product with demonstrated potential to modulate the TGFβ1-NF-κB signaling pathway, making it a compound of interest for further investigation, particularly in the context of cancer and fibrotic diseases. However, the lack of comprehensive safety and handling data necessitates a cautious approach. Researchers and drug development professionals should adhere to stringent safety protocols for handling uncharacterized compounds. Further research is required to fully elucidate the safety profile, mechanism of action, and therapeutic potential of **Shanciol B**.

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- To cite this document: BenchChem. [Shanciol B: A Technical Guide to Safety, Handling, and Biological Activity]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12411267/docs#shanciol-b-a-technical-guide-to-safety-handling-and-biological-activity>]

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